

Application Notes and Protocols for Neuropeptide Y (3-36) Human Peptide

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Compound of Interest

Compound Name: *Neuropeptide Y (3-36), human*

Cat. No.: *B13386671*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper dissolution and storage of Neuropeptide Y (3-36) human peptide, a crucial step for ensuring its stability, activity, and the reproducibility of experimental results.

Introduction

Neuropeptide Y (NPY) is a 36-amino acid peptide neurotransmitter widely expressed in the central and peripheral nervous systems. The fragment Neuropeptide Y (3-36) is a C-terminal fragment of NPY, produced by the cleavage of NPY by dipeptidyl peptidase 4 (DPP-4).^[1] It is a selective agonist for the Neuropeptide Y receptor Y2 (Y2R), a G-protein coupled receptor involved in various physiological processes, including the regulation of appetite, blood pressure, and neurotransmitter release.^{[1][2]} Proper handling and storage of this peptide are critical for its use in in vitro and in vivo studies.

Quantitative Data Summary

The following tables summarize key quantitative data for Neuropeptide Y (3-36) human peptide.

Table 1: Solubility Data

Solvent	Concentration	Notes
Sterile Water	~1 mg/mL	Recommended for aqueous solutions.[3]
DMSO	100 mg/mL (24.93 mM)	May require sonication to fully dissolve. Use newly opened, anhydrous DMSO.[2]

Table 2: Storage Conditions

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 year	Store sealed and away from moisture.
-80°C	2 years	Store sealed and away from moisture.	
Stock Solution in DMSO	-20°C	1 month	Store in tightly sealed aliquots.
-80°C	6 months	Store in tightly sealed aliquots.	
Aqueous Stock Solution	+4°C	Up to 5 days	For short-term use.
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.	

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Neuropeptide Y (3-36) in Sterile Water

This protocol is recommended for preparing aqueous stock solutions for use in cell culture and other biological assays.

Materials:

- Vial of lyophilized Neuropeptide Y (3-36) human peptide
- High-purity sterile water (e.g., Milli-Q or WFI grade)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of lyophilized peptide to warm to room temperature before opening to prevent condensation.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the powder is at the bottom.
- **Solvent Addition:** Using a calibrated pipette, add the required volume of sterile water to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. A clear solution should be obtained.
- **Aliquoting:** Aliquot the stock solution into sterile, single-use, low-protein-binding microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the peptide.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Reconstitution of Lyophilized Neuropeptide Y (3-36) in DMSO

This protocol is suitable for creating a highly concentrated stock solution.

Materials:

- Vial of lyophilized Neuropeptide Y (3-36) human peptide
- Anhydrous, high-purity DMSO (use a newly opened bottle)
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Ultrasonic water bath

Procedure:

- **Equilibrate and Centrifuge:** As described in Protocol 1.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired high concentration (e.g., 100 mg/mL).
- **Dissolution:** Gently vortex the tube. If the peptide does not fully dissolve, sonicate the tube in an ultrasonic water bath for short intervals until the solution is clear.
- **Aliquoting and Storage:** Aliquot and store as described in Protocol 1. Store at -20°C for up to 1 month or -80°C for up to 6 months.

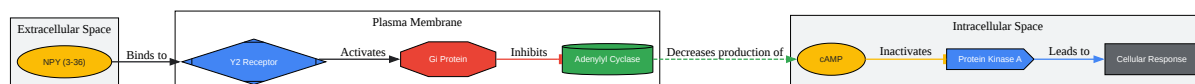
Important Note for Cell Culture: When using a DMSO stock solution for cell culture experiments, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.5\%$, with some primary cells requiring $\leq 0.1\%$).

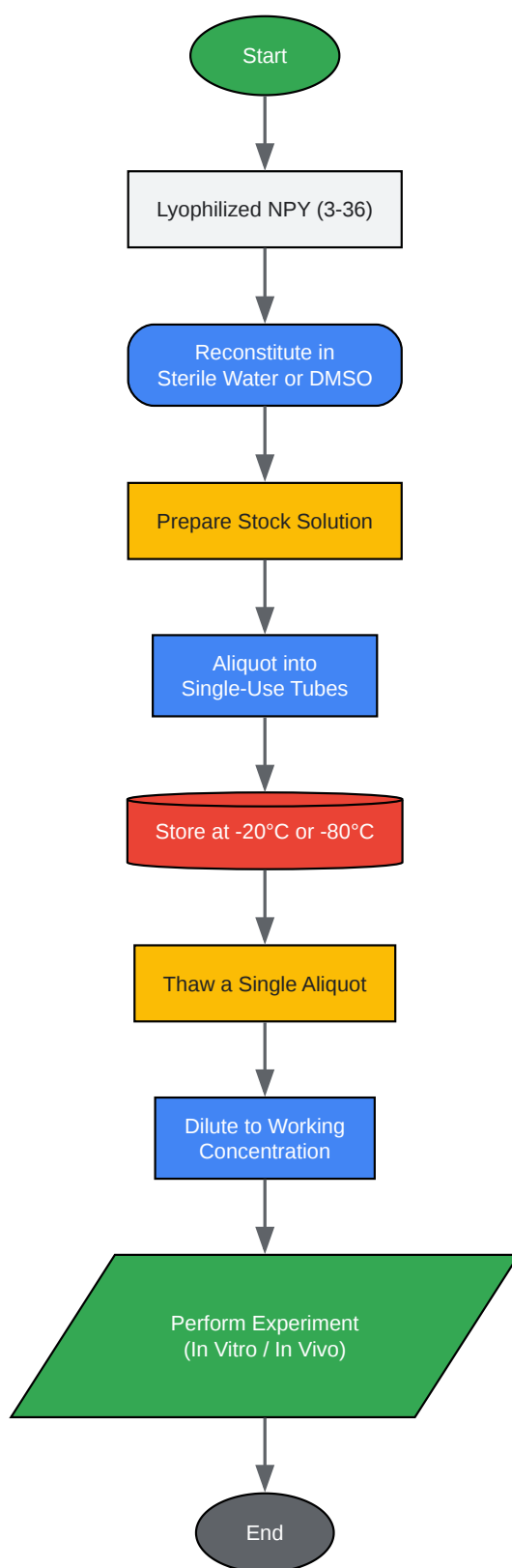
Signaling Pathway and Experimental Workflow

Neuropeptide Y (3-36) Signaling Pathway through the Y2 Receptor

Neuropeptide Y (3-36) is a selective agonist for the Y2 receptor, which is a G-protein coupled receptor (GPCR) that couples to the inhibitory G-protein, Gi. Activation of the Y2 receptor by NPY (3-36) leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular

cyclic AMP (cAMP) levels. This, in turn, affects the activity of protein kinase A (PKA) and downstream signaling cascades.





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